

Diammonium Phosphate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diamine phosphate*

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An In-depth Technical Guide on Diammonium Phosphate for Researchers, Scientists, and Drug Development Professionals

Introduction

Diammonium phosphate (DAP), also known as diammonium hydrogen phosphate, is an inorganic compound with the chemical formula $(\text{NH}_4)_2\text{HPO}_4$.^[1] It is a salt of ammonia and phosphoric acid, widely recognized for its high nutrient content and excellent water solubility. While extensively used in agriculture as a fertilizer and in various industrial applications as a fire retardant, its purified forms also play a crucial role in the pharmaceutical industry as an excipient.^{[2][3]} This technical guide provides a comprehensive overview of the chemical and physical properties of diammonium phosphate, detailed experimental protocols for its synthesis and analysis, and its applications relevant to research and drug development.

Chemical and Physical Properties

Diammonium phosphate is a white, crystalline solid that is highly soluble in water.^[4] Upon dissolution, it generates a mildly alkaline solution.^[5] Key quantitative properties of diammonium phosphate are summarized in the table below for easy reference and comparison.

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{HPO}_4$
Molar Mass	132.06 g/mol
Appearance	White crystalline powder or colorless monoclinic crystals
Density	1.619 g/cm ³
Melting Point	155 °C (decomposes)
Solubility in Water	57.5 g/100 mL (at 10 °C) 106.7 g/100 mL (at 100 °C)
pH of 1% Solution	7.6 - 8.2
Solubility in other solvents	Insoluble in alcohol and acetone

Experimental Protocols

Laboratory Synthesis of Diammonium Phosphate

This protocol details a laboratory-scale synthesis of diammonium phosphate through the neutralization reaction of phosphoric acid with ammonia.[\[6\]](#)

Materials:

- 1 M Phosphoric acid (H_3PO_4) solution
- 1 M Ammonia (NH_3) solution
- Methyl orange indicator
- Standard laboratory glassware (burette, pipette, conical flask, evaporating basin)
- Heating apparatus (Bunsen burner or heating mantle)
- Filtration apparatus (filter funnel, filter paper)

Procedure:

- Titration to Determine Equivalence Point:

- Pipette 10 cm³ of 1 M ammonia solution into a conical flask.
 - Add a few drops of methyl orange indicator.
 - Titrate with 1 M phosphoric acid from a burette until the indicator changes color. This determines the volume of phosphoric acid required to form ammonium dihydrogen phosphate (NH₄H₂PO₄). Record this volume.

- Synthesis of Diammonium Phosphate:

- Pipette 20 cm³ of 1 M ammonia solution into an evaporating basin.
 - Using the burette, add the same volume of 1 M phosphoric acid as determined in the titration step. This provides the 2:1 molar ratio of ammonia to phosphoric acid needed for the formation of diammonium phosphate.

- Crystallization:

- Gently heat the solution in the evaporating basin to evaporate the water until the volume is reduced to about one-fifth of the original. Avoid boiling to prevent spattering.[\[6\]](#)
 - Allow the concentrated solution to cool, which will induce the crystallization of diammonium phosphate.

- Isolation and Drying:

- Filter the crystals from the solution using a filter funnel and filter paper.
 - Wash the crystals with a small amount of cold distilled water.
 - Dry the crystals on a watch glass, covered with a piece of filter paper, at room temperature.

Purification by Recrystallization

For applications requiring high purity, such as in the pharmaceutical industry, commercial-grade diammonium phosphate can be purified by recrystallization.[\[7\]](#)

Materials:

- Industrial or technical grade diammonium phosphate
- Mixed solvent (e.g., 70% water - 30% ethanol)
- Activated charcoal
- Heating and stirring apparatus
- Filtration and cooling apparatus

Procedure:

- Dissolution:
 - Dissolve the impure diammonium phosphate in the mixed solvent at an elevated temperature with stirring until a saturated solution is formed.
- Decolorization:
 - Add a small amount of activated charcoal to the hot solution to adsorb colored impurities.
 - Stir for a short period.
- Hot Filtration:
 - Filter the hot solution to remove the activated charcoal and any insoluble impurities.
- Crystallization:
 - Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- Isolation and Drying:

- Collect the purified crystals by filtration.
- Wash the crystals with a small amount of the cold solvent mixture.
- Dry the crystals under vacuum at a low temperature (e.g., 330 K).^[8]

Analytical Quality Control: Assay by Titration

The purity of diammonium phosphate can be determined by acid-base titration as per the United States Pharmacopeia (USP-NF) monograph.^{[4][9][10]}

Materials:

- Diammonium phosphate sample
- 0.1 N Sulfuric acid (H_2SO_4) volumetric solution
- Potentiometric titrator with a pH electrode

Procedure:

- Sample Preparation:
 - Accurately weigh about 600 mg of the diammonium phosphate sample.
 - Dissolve the sample in 40 mL of distilled water.
- Titration:
 - Titrate the solution with 0.1 N sulfuric acid using a potentiometric titrator.
 - The endpoint is reached at a pH of 4.6.
- Calculation:
 - Each milliliter of 0.1 N sulfuric acid is equivalent to 13.21 mg of $(\text{NH}_4)_2\text{HPO}_4$.
 - Calculate the percentage of diammonium phosphate in the sample. The acceptance criteria as per USP-NF is between 96.0% and 102.0%.^[10]

Applications in Research and Drug Development

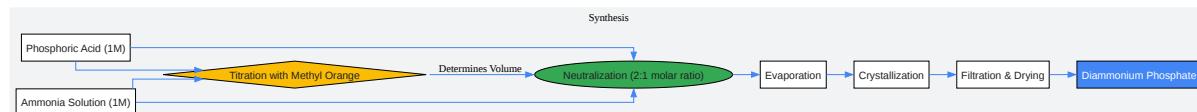
In the pharmaceutical industry, high-purity diammonium phosphate is utilized as an excipient.[\[1\]](#) [\[2\]](#)[\[11\]](#) Excipients are inactive substances formulated alongside the active pharmaceutical ingredient (API) of a medication. Diammonium phosphate can serve several functions in a drug formulation:

- Buffering Agent: It helps to maintain the pH of a formulation, which can be critical for the stability and efficacy of the API.[\[11\]](#)
- Component of Effervescent Formulations: It can be used in tablets and powders that produce a carbonated drink when dissolved in water.[\[11\]](#)
- Nutrient in Fermentation Processes: In the production of certain pharmaceuticals through fermentation, it can act as a nitrogen and phosphorus source for the microorganisms.[\[12\]](#)

It is important to note that for pharmaceutical applications, diammonium phosphate must meet stringent purity standards as defined by pharmacopoeias like the USP-NF, with strict limits on impurities such as heavy metals.[\[2\]](#)

Logical Workflow and Diagrams

The following diagrams illustrate the logical workflow for the synthesis and analysis of diammonium phosphate.



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Caption: Workflow for the laboratory synthesis of diammonium phosphate.



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Caption: Workflow for the quality control analysis of diammonium phosphate by titration.

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